

"Bis(2-mercaptoethyl) sulfide" chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-mercaptoethyl) sulfide*

Cat. No.: *B1581568*

[Get Quote](#)

An In-depth Technical Guide to **Bis(2-mercaptoethyl) sulfide**: Chemical Properties and Structure

Abstract

Bis(2-mercaptoethyl) sulfide, also known by its IUPAC name 2-(2-sulfanylethylsulfanyl)ethanethiol, is a dithiol compound with the molecular formula $C_4H_{10}S_3$.^[1]^[2] It is a colorless liquid characterized by a strong, unpleasant odor.^[1]^[3] This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis methodologies, and key applications, tailored for researchers, scientists, and professionals in drug development. The presence of two terminal thiol (-SH) groups and a central thioether linkage makes it a significant building block in coordination chemistry and organic synthesis.^[1]

Chemical Structure and Identification

Bis(2-mercaptoethyl) sulfide is an acyclic organic molecule featuring a pentane backbone with sulfur atoms at positions 1, 3, and 5, where the terminal sulfurs are protonated to form thiol groups. The molecule is achiral.^[2]

Key identifiers for this compound are listed below:

- IUPAC Name: 2-(2-sulfanylethylsulfanyl)ethanethiol^[4]

- CAS Number: 3570-55-6[1][4][5][6]
- Molecular Formula: C₄H₁₀S₃[1][2]
- Molecular Weight: 154.32 g/mol [1][2]
- SMILES: C(CSCCS)S[2][4]
- InChIKey: KSJBMDCFYZKAFH-UHFFFAOYSA-N[2][4]
- Synonyms: 3-Thia-1,5-pentanedithiol, 2,2'-Thiodiethanethiol, 2-Mercaptoethyl sulfide, 2,2'-Dimercaptodiethyl sulfide.[1][4]

Physicochemical Properties

Bis(2-mercaptoethyl) sulfide is a colorless liquid at room temperature.[1] Its key physical and chemical properties are summarized in the table below. It is generally insoluble in water but soluble in various organic solvents such as alcohol, ether, toluene, dioxane, and chloroform.

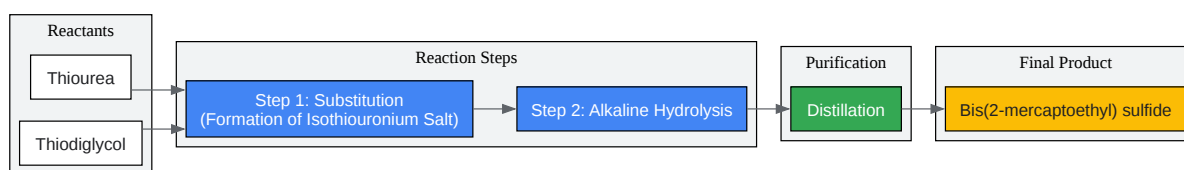
Property	Value	Reference
Appearance	Clear colorless liquid	[1]
Melting Point	-11 °C	[1]
Boiling Point	135-136 °C at 10 mm Hg	[1][5][6]
Density	1.183 g/mL at 25 °C	[1][5][6]
Flash Point	195 °F (90.5 °C)	[1][3]
Refractive Index (n _{20/D})	1.5961	[1][5][6]
Vapor Pressure	0.61 Pa at 20 °C	[1]
Water Solubility	620 mg/L at 20 °C (Difficult to mix)	[1][6]
pKa	9.47 ± 0.10 (Predicted)	[1]

Experimental Protocols: Synthesis

A common and industrially applicable method for synthesizing **Bis(2-mercaptoethyl) sulfide** involves a two-step reaction starting from thiodiglycol and thiourea.[7] This approach is favored due to readily available starting materials, high yield, and more environmentally friendly conditions compared to other methods.[7]

3.1. Synthesis Workflow

The overall workflow for the synthesis is depicted below.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Bis(2-mercaptoethyl) sulfide**.

3.2. Detailed Methodology

The synthesis process is divided into two main stages: substitution to form an intermediate salt and subsequent alkaline hydrolysis.[7]

- Step 1: Substitution Reaction (Salt Formation)
 - Charge a reaction vessel with thiodiglycol and thiourea.
 - Add an acidic catalyst (e.g., hydrochloric acid, sulfuric acid).
 - Heat the mixture to initiate the substitution reaction, leading to the formation of an isothiuronium salt intermediate.
 - The reaction is typically carried out for several hours until completion, which can be monitored by techniques like TLC or HPLC.
- Step 2: Alkaline Hydrolysis

- To the vessel containing the intermediate salt, add an aqueous solution of a base (e.g., sodium hydroxide, potassium carbonate).
- Heat the reaction mixture, preferably within a temperature range of 55 to 85 °C, with an optimal range of 60-65 °C.[7] This step hydrolyzes the salt to yield the crude **Bis(2-mercaptoethyl) sulfide**.
- After hydrolysis, the organic layer containing the product is separated from the aqueous layer.
- Step 3: Purification
 - The crude product is purified by vacuum distillation.
 - An antioxidant, such as Butylated hydroxytoluene (BHT), may be added to the crude product before distillation to prevent oxidation.[7]
 - The final product is collected as a high-purity, colorless liquid.

Applications in Research and Development

The unique structure of **Bis(2-mercaptoethyl) sulfide**, with its flexible thioether backbone and reactive thiol end groups, makes it a valuable reagent in several fields.

- Coordination Chemistry: It serves as a ligand in the synthesis of novel polynuclear gold(I) phosphine complexes, which have potential applications in catalysis, sensing, and materials science.[1]
- Analytical Chemistry: It is utilized for the extraction and subsequent photometric determination of nickel (Ni).[1][6] It also participates in color reactions with various metals, allowing for their qualitative and quantitative analysis in environmental and industrial samples.[1]
- Organic Synthesis: It is a key intermediate for creating more complex sulfur-containing molecules like thioesters, sulfoxides, and sulfones.[7]

Safety and Handling

Bis(2-mercaptoethyl) sulfide is a hazardous chemical that requires careful handling in a well-ventilated area, preferably a fume hood.[8]

- GHS Hazards: The compound is classified as harmful or toxic if swallowed, harmful if inhaled, and may cause skin and serious eye irritation.[4] It can also cause an allergic skin reaction.[4]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[8]
- Handling Precautions: Avoid contact with skin, eyes, and clothing. Keep away from heat, sparks, and open flames.[8] It is air-sensitive and should be stored under an inert gas atmosphere in a cool, dark, and well-ventilated place.[9]
- First Aid: In case of contact, immediately flush the affected area with copious amounts of water. If inhaled, move to fresh air. If swallowed, rinse mouth with water and seek immediate medical attention.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. lookchem.com [lookchem.com]
2. GSRS [precision.fda.gov]
3. alfa-chemistry.com [alfa-chemistry.com]
4. Bis(2-mercaptoethyl) sulfide | C₄H₁₀S₃ | CID 77117 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. Bis(2-mercaptoethyl) sulfide | CAS#:3570-55-6 | Chemsrsc [chemsrc.com]
6. Bis(2-mercaptoethyl) sulfide | 3570-55-6 [chemicalbook.com]
7. CN102531977A - Synthesis method for bis (2-mercaptoethyl) sulfide - Google Patents [patents.google.com]

- 8. fishersci.com [fishersci.com]
- 9. Bis(2-mercaptoethyl) Sulfide | 3570-55-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- To cite this document: BenchChem. ["Bis(2-mercaptoethyl) sulfide" chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581568#bis-2-mercaptoethyl-sulfide-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com